The Role of Ac-YVAD-AOM in Inflammasome Research: A Technical Guide

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Compound of Interest

Compound Name:	*Ac-YVAD-AOM*
Cat. No.:	*B15590872*

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Abstract

The study of inflammasomes, key signaling platforms of the innate immune system, is critical for understanding and targeting a wide range of inflammatory diseases. Central to inflammasome function is the activation of caspase-1, a protease responsible for the maturation of potent pro-inflammatory cytokines IL-1β and IL-18, and the induction of pyroptotic cell death. **Ac-YVAD-AOM** and its closely related analogs are indispensable tools in dissecting these pathways. This technical guide provides an in-depth overview of **Ac-YVAD-AOM**'s mechanism of action, summarizes key quantitative data, and offers detailed experimental protocols for its application in inflammasome research.

Introduction to **Ac-YVAD-AOM**

Ac-YVAD-AOM is a selective and potent inhibitor of caspase-1.[1] It belongs to a class of peptide-based inhibitors designed to mimic the YVAD (Tyr-Val-Ala-Asp) tetrapeptide sequence, which is the preferred cleavage site for caspase-1 in its substrate, pro-IL-1β.[2] The acyloxymethyl ketone (AOM) group is a reactive moiety that forms a covalent bond with the catalytic cysteine residue in the active site of caspase-1, leading to its irreversible inhibition.

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Closely related and more extensively characterized in the literature are Ac-YVAD-CMK (chloromethyl ketone) and Ac-YVAD-CHO (aldehyde). Ac-YVAD-CMK also acts as an irreversible inhibitor, while Ac-YVAD-CHO is a reversible inhibitor of caspase-1.[2][3] Due to their shared core tetrapeptide sequence, these inhibitors are often used to probe the function of caspase-1 in inflammasome signaling.

Mechanism of Action

Inflammasome activation is a two-step process. The first "priming" signal, often initiated by microbial components like lipopolysaccharide (LPS) binding to Toll-like receptors (TLRs), leads to the upregulation of inflammasome components such as NLRP3 and the substrate pro-IL-1β. The second "activation" signal, which can be triggered by a diverse range of stimuli including ATP, nigericin, or crystalline substances, leads to the assembly of the inflammasome complex. This complex, typically comprising a sensor protein (e.g., NLRP3), an adaptor protein (ASC), and pro-caspase-1, facilitates the autocatalytic cleavage and activation of caspase-1.

Activated caspase-1 then proceeds to cleave pro-IL-1β and pro-IL-18 into their mature, biologically active forms, which are subsequently secreted from the cell. Additionally, caspase-1 cleaves Gasdermin D (GSDMD), leading to the formation of pores in the cell membrane, cytokine release, and a form of inflammatory cell death known as pyroptosis.[2]

Ac-YVAD-AOM and its analogs directly intervene at the level of activated caspase-1, preventing the downstream events of cytokine maturation and pyroptosis. This makes them crucial tools for confirming the role of caspase-1 in a given inflammatory response.

Quantitative Data

The following tables summarize key quantitative data for Ac-YVAD-based caspase-1 inhibitors. While specific IC50 values for **Ac-YVAD-AOM** are not as widely reported as for its counterparts, the data for Ac-YVAD-CHO and Ac-YVAD-CMK provide a strong indication of the potency of this class of inhibitors.

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Parameter	Inhibitor	Value	Species	Reference
Ki	Ac-YVAD-CHO	0.76 nM	Human	[4][5]
3.0 nM	Mouse	[5]		
IC50	Ac-YVAD-CHO	0.7 μM (for IL-1β release)	Human	[5]
2.5 μM (for IL-1β release)	Mouse	[5]		
Ac-YVAD-CMK	~50 μM (in TRAIL-induced apoptosis)	Jurkat cells	[6]	

Table 1: In Vitro Potency of Ac-YVAD-based Caspase-1 Inhibitors

Application	Inhibitor	Dosage	Animal Model	Effect	Reference
Acute Pancreatitis	Ac-YVAD-CHO	12.5 μmol/kg	Mouse	Reduced IL-18 and IL-1β levels	[4]
Endotoxemia	Ac-YVAD-CHO	5-10 mg/kg	Mouse	Prevented LPS-induced death	[4]
Cerebral Ischemia	Ac-YVAD-CMK	-	Rat	Reduced caspase-1 activity and IL-1β levels	[7]
Intracerebral Hemorrhage	Ac-YVAD-CMK	-	Rat	Improved neurological function	[8]

Table 2: In Vivo Applications of Ac-YVAD-based Caspase-1 Inhibitors

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Experimental Protocols

In Vitro Inflammasome Activation in THP-1 Macrophages

This protocol describes the induction of NLRP3 inflammasome activation in the human monocytic cell line THP-1.

Materials:

- THP-1 cells
- RPMI-1640 medium with 10% FBS
- Phorbol 12-myristate 13-acetate (PMA)
- Lipopolysaccharide (LPS)
- ATP or Nigericin
- **Ac-YVAD-AOM** (or related inhibitor) dissolved in DMSO
- Sterile PBS

Procedure:

- Cell Differentiation: Seed THP-1 cells in a 96-well plate at a density of 0.5 x 10^6 cells/mL in RPMI-1640 medium containing 50-100 ng/mL PMA. Incubate for 24-48 hours to differentiate the monocytes into macrophage-like cells.
- Inhibitor Pre-treatment: Remove the PMA-containing medium and replace it with fresh, serum-free RPMI-1640. Add the desired concentrations of **Ac-YVAD-AOM** (e.g., 10-50 µM) or vehicle (DMSO) to the appropriate wells. Incubate for 1-2 hours.
- Priming (Signal 1): Add LPS to a final concentration of 1 µg/mL to all wells (except negative controls). Incubate for 3-4 hours.
- Activation (Signal 2): Add ATP to a final concentration of 5 mM or Nigericin to a final concentration of 10 µM. Incubate for 30-60 minutes.

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- Sample Collection: Centrifuge the plate at 300 x g for 5 minutes. Carefully collect the cell culture supernatants for cytokine analysis (e.g., IL-1β ELISA). The cell lysates can be used for caspase-1 activity assays or Western blotting.

Caspase-1 Activity Assay (Fluorometric)

This assay measures the enzymatic activity of caspase-1 in cell lysates.

Materials:

- Cell lysates from inflammasome activation experiment
- Assay buffer (e.g., 20 mM HEPES, 10% sucrose, 0.1% CHAPS, 10 mM DTT, pH 7.2)
- Caspase-1 fluorogenic substrate (e.g., Ac-YVAD-AFC)
- 96-well black microplate
- Fluorometric microplate reader

Procedure:

- Prepare cell lysates according to the manufacturer's instructions of a chosen lysis buffer. Determine the protein concentration of each lysate.
- In a 96-well black plate, add 50 µL of assay buffer to each well.
- Add 20-50 µg of protein from each cell lysate to the respective wells.
- Add the caspase-1 substrate Ac-YVAD-AFC to a final concentration of 50 µM.
- Incubate the plate at 37°C for 1-2 hours, protected from light.
- Measure the fluorescence at an excitation wavelength of 400 nm and an emission wavelength of 505 nm.
- The fold-increase in caspase-1 activity can be determined by comparing the fluorescence of treated samples to untreated controls.

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IL-1β Measurement by ELISA

This protocol quantifies the amount of mature IL-1β secreted into the cell culture supernatant.

Materials:

- Cell culture supernatants from inflammasome activation experiment
- Human IL-1β ELISA kit
- 96-well ELISA plate
- Plate reader

Procedure:

- Perform the IL-1β ELISA according to the manufacturer's instructions.
- Briefly, coat a 96-well ELISA plate with the capture antibody overnight.
- Wash the plate and block with a suitable blocking buffer.
- Add the collected cell supernatants and IL-1β standards to the plate and incubate.
- Wash the plate and add the detection antibody.
- Wash the plate and add the substrate solution.
- Stop the reaction and measure the absorbance at the appropriate wavelength.
- Calculate the concentration of IL-1β in the samples based on the standard curve. A significant reduction in IL-1β in the **Ac-YVAD-AOM** treated samples compared to the vehicle control indicates inhibition of caspase-1.

Signaling Pathways and Experimental Workflows

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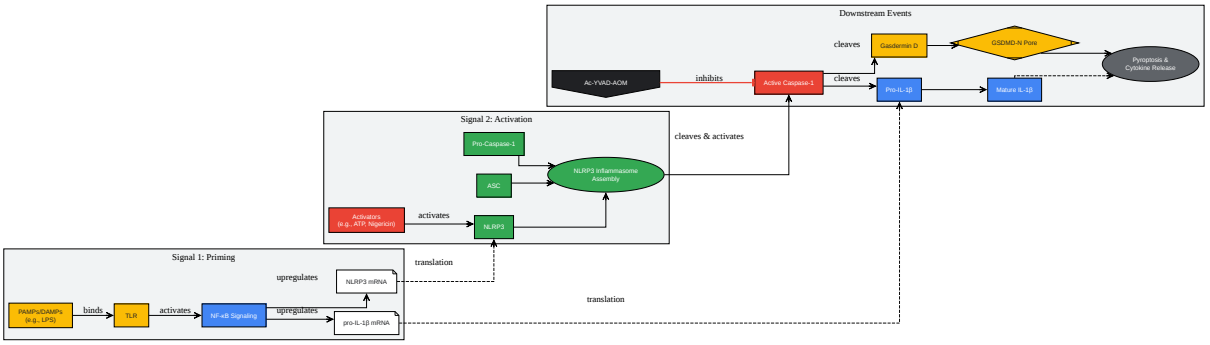

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Canonical NLRP3 Inflammasome Pathway and **Ac-YVAD-AOM** Inhibition.

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General Experimental Workflow for Studying Inflammasome Inhibition.

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Conclusion

Ac-YVAD-AOM and its analogs are powerful and specific inhibitors of caspase-1, making them indispensable for inflammasome research. By blocking the catalytic activity of caspase-1, these compounds allow for the precise interrogation of the role of the canonical inflammasome pathway in various physiological and pathological processes. The protocols and data presented in this guide offer a framework for the effective use of **Ac-YVAD-AOM** in the laboratory, facilitating further discoveries in the field of innate immunity and the development of novel anti-inflammatory therapeutics.

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